

An In-depth Technical Guide to ITIC-4F (CAS Number: 2097998-59-7)

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Compound of Interest

Compound Name: ITIC-4F

Cat. No.: B15550478

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Introduction

ITIC-4F, also known as IT-4F or ITIC-2F, with the CAS number 2097998-59-7, is a high-performance n-type non-fullerene acceptor (NFA) that has garnered significant attention in the field of organic electronics, particularly for its application in bulk heterojunction organic solar cells (OSCs).[1][2][3] As a derivative of the well-known ITIC molecule, **ITIC-4F** incorporates fluorine atoms on its terminal electron-accepting units, a strategic modification that enhances its optoelectronic properties and device performance.[4][5] This technical guide provides a comprehensive overview of **ITIC-4F**, including its chemical and physical properties, a detailed synthesis protocol, experimental procedures for device fabrication and characterization, and a summary of its performance in organic solar cells.

Core Properties and Characteristics

ITIC-4F is characterized by its strong and broad absorption spectrum, which extends into the near-infrared region, and its deeper highest occupied molecular orbital (HOMO) and lowest unoccupied molecular orbital (LUMO) energy levels compared to its non-fluorinated counterpart, ITIC.[2][3][6] These attributes contribute to a higher absorption coefficient,

enhanced intramolecular charge transfer, and better energy level alignment with a variety of polymer donors, leading to improved power conversion efficiencies (PCEs) in OSCs.[2][3][6] Devices employing **ITIC-4F** as the acceptor have demonstrated PCEs exceeding 13%.[1][2][3][6][7]

Chemical and Physical Data Summary

Property	Value	References
CAS Number	2097998-59-7	[2][8]
Synonyms	IT-4F, ITIC-2F, ITIC-DF	[1][2]
Molecular Formula	C ₉₄ H ₇₈ F ₄ N ₄ O ₂ S ₄	[8]
Molecular Weight	1499.90 g/mol	[2][8]
Full Chemical Name	3,9-bis(2-methylene-((3-(1,1-dicyanomethylene)-6,7-difluoro)-indanone))-5,5,11,11-tetrakis(4-hexylphenyl)-dithieno[2,3-d:2',3'-d']-s-indaceno[1,2-b:5,6-b']dithiophene	[2]
HOMO Energy Level	-5.66 eV	[1][4][5][7]
LUMO Energy Level	-4.14 eV	[1][4][5][7]
Purity	>99% (¹ H NMR)	[2]

Photovoltaic Performance Data

The following table summarizes the photovoltaic performance of **ITIC-4F** in combination with various donor polymers.

Donor Polymer	Device Structure	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc) (mA/cm ²)	Fill Factor (FF) (%)	Power Conversion Efficiency (PCE) (%)	Reference
PBDB-T-SF	Inverted	0.88 V	20.39 mA/cm ²	75%	>13%	[6][9]
PM6	Inverted	0.88 V	-	-	>11%	[10]
PTO2	-	-	-	-	14.7%	[11]
PFBCPZ	-	-	-	-	15.3%	[11]
PTB7-Th	Semitransparent	-	-	-	9.83%	[5]

Experimental Protocols

Synthesis of ITIC-4F

While a detailed, step-by-step synthesis protocol from a primary literature source is not readily available in the public domain, the general synthesis of ITIC derivatives involves a multi-step process. The synthesis of the core indacenodithiophene (IDT) unit is a key step, followed by the attachment of the electron-withdrawing end groups. For **ITIC-4F**, this involves the use of a fluorinated indanone-based moiety. A general synthetic approach for ITIC analogues is reported in the literature, which can be adapted for the synthesis of **ITIC-4F**. The final step typically involves a Knoevenagel condensation reaction between the aldehyde-functionalized IDT core and the fluorinated active methylene compound. Purification is crucial and is often carried out using column chromatography and recrystallization to achieve the high purity required for optoelectronic applications.

Fabrication of Inverted Organic Solar Cells

The following protocol describes a general procedure for the fabrication of an inverted organic solar cell using **ITIC-4F** as the non-fullerene acceptor.

1. Substrate Preparation:

- Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- The cleaned substrates are then treated with UV-ozone for 15-30 minutes to improve the surface wettability and work function.

2. Deposition of the Electron Transport Layer (ETL):

- A solution of zinc oxide (ZnO) nanoparticles is spin-coated onto the ITO substrate.
- The ZnO layer is then annealed at a specified temperature (e.g., 150 °C) to form a uniform electron transport layer.

3. Deposition of the Active Layer:

- A blend solution of a donor polymer (e.g., PM6 or PBDB-T-SF) and **ITIC-4F** in a suitable solvent (e.g., chloroform or o-xylene) is prepared. The donor:acceptor ratio is a critical parameter to optimize (e.g., 1:1 by weight).
- The active layer is deposited via spin-coating in an inert atmosphere (e.g., a nitrogen-filled glovebox).
- The film is often subjected to thermal annealing (e.g., at 100-200 °C) to optimize the morphology of the bulk heterojunction.^[10]

4. Deposition of the Hole Transport Layer (HTL):

- A thin layer of Molybdenum oxide (MoO_3) is thermally evaporated on top of the active layer to serve as the hole transport layer.

5. Deposition of the Top Electrode:

- Finally, a metal electrode (e.g., Silver or Aluminum) is deposited by thermal evaporation through a shadow mask to define the device area.

Characterization of Organic Solar Cells

1. Current Density-Voltage (J-V) Characteristics:

- The J-V curves of the fabricated devices are measured under simulated AM 1.5G solar illumination at 100 mW/cm².
- From the J-V curve, the key photovoltaic parameters (Voc, Jsc, FF, and PCE) are extracted.

2. External Quantum Efficiency (EQE):

- The EQE spectrum is measured to determine the percentage of incident photons at each wavelength that are converted into charge carriers.

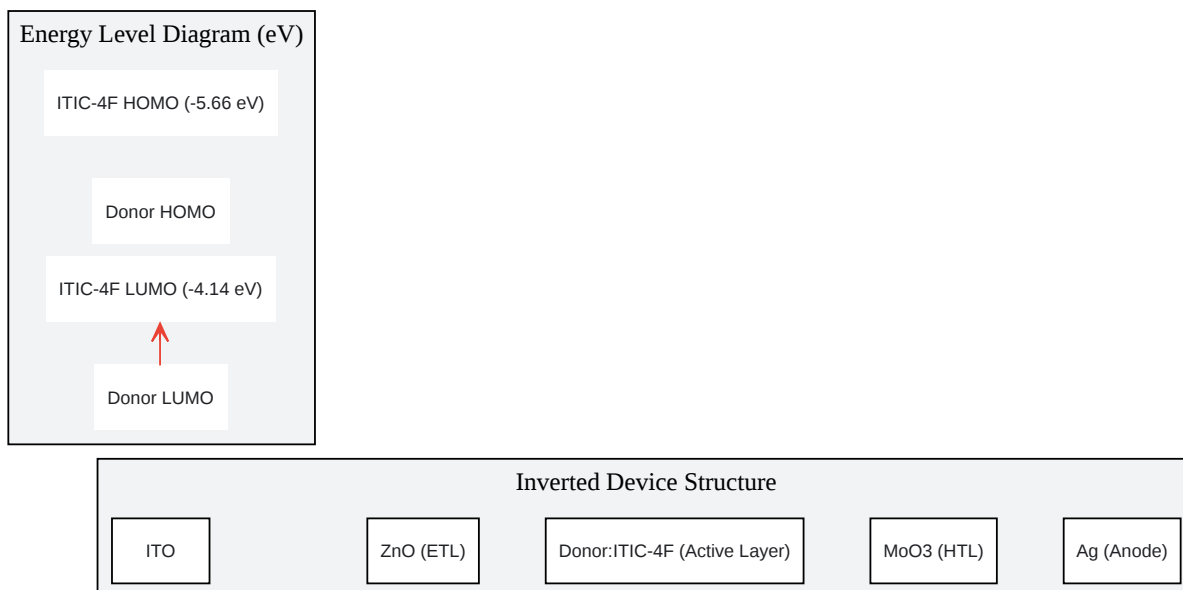
3. Morphological Characterization:

- Techniques such as Atomic Force Microscopy (AFM) and Transmission Electron Microscopy (TEM) are used to investigate the surface morphology and phase separation of the donor:acceptor blend in the active layer.

Visualizations

Organic Solar Cell Device Architecture and Energy Level Diagram

The following diagram illustrates the typical inverted device structure for an **ITIC-4F** based organic solar cell and the corresponding energy level diagram, which shows the favorable alignment for charge separation and transport.

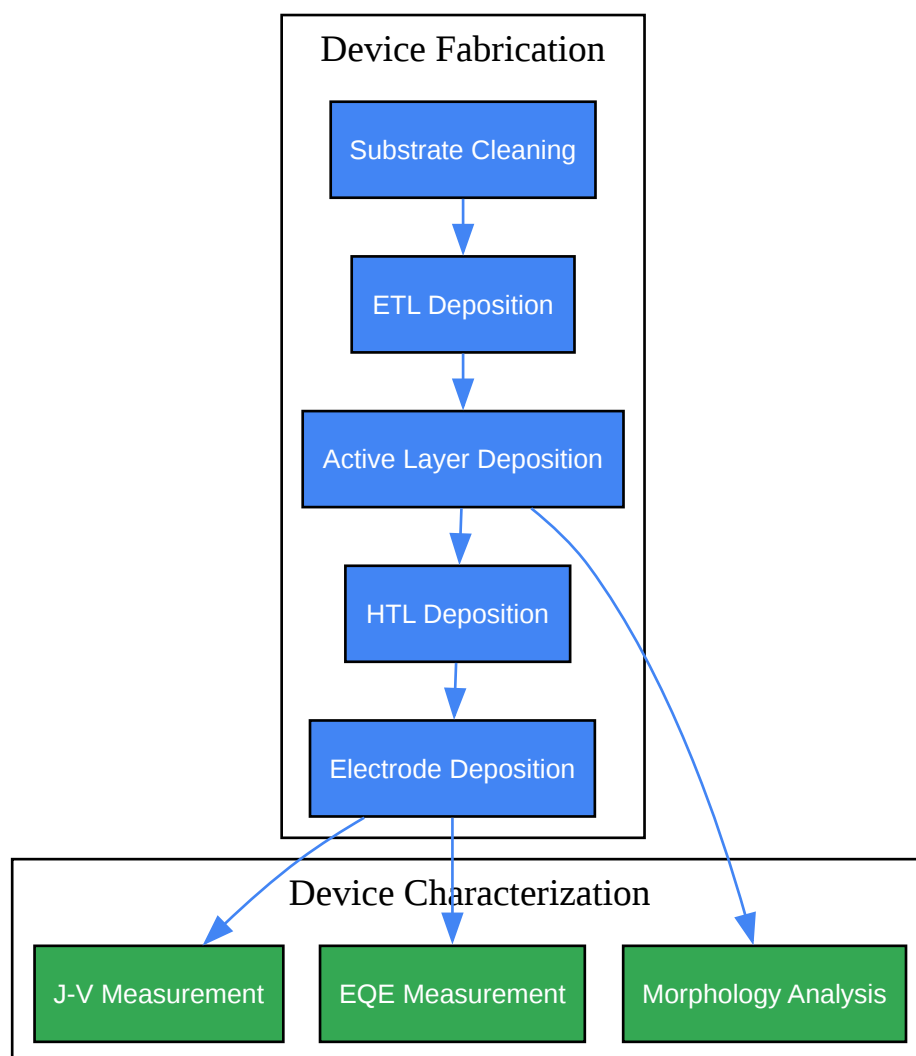


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Caption: Inverted device architecture and energy level diagram for an **ITIC-4F** based OSC.

Experimental Workflow for OSC Fabrication and Characterization

This diagram outlines the key steps involved in the fabrication and characterization of organic solar cells.



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Caption: Workflow for OSC fabrication and characterization.

Stability and Degradation

The stability of non-fullerene acceptors is a critical factor for the commercial viability of organic solar cells. Studies on **ITIC-4F** have shown that its photostability is dependent on its molecular structure and morphology.^{[1][2]} The fluorination of the end groups in **ITIC-4F** can influence its oxidation potential and bond strength, which in turn affects its degradation pathway.^{[1][2]} The degradation process is often triggered by exposure to oxygen and light, with the vulnerable sites being the C=C bonds in the thienothiophene core and the linkage between the donor and acceptor moieties.^{[1][2]} Research has indicated that **ITIC-4F** exhibits a lower oxidation

capability and a higher bond strength retention compared to ITIC, suggesting improved stability. [1][2] Furthermore, the crystalline order of **ITIC-4F** films, which can be modulated by thermal annealing, plays a significant role in enhancing its photostability.[7][10]

Conclusion

ITIC-4F stands out as a highly promising non-fullerene acceptor for organic solar cells, offering a combination of favorable optoelectronic properties, including strong light absorption and well-matched energy levels with various donor materials. The fluorination strategy has proven effective in enhancing the performance and stability of ITIC-based acceptors. The detailed experimental protocols and data presented in this guide provide a valuable resource for researchers and scientists working on the development of next-generation organic photovoltaic technologies. Further research focusing on optimizing device architecture, understanding long-term stability, and developing scalable synthesis methods will be crucial for realizing the full potential of **ITIC-4F** in commercial applications.

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